

Application Notes and Protocols: Bis(4-octylphenyl)amine in Rubber and Elastomer Stabilization

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Compound of Interest

Compound Name: *Bis(4-octylphenyl)amine*

Cat. No.: *B7822064*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Bis(4-octylphenyl)amine** as a highly effective antioxidant for the stabilization of various rubber and elastomer compounds. Detailed experimental protocols are included to facilitate the evaluation of its performance.

Introduction

Bis(4-octylphenyl)amine, also known as dioctyldiphenylamine (ODPA), is a potent aromatic amine antioxidant widely utilized in the rubber industry.[1] Its primary function is to protect vulcanized rubber and elastomers from degradation caused by thermal and oxidative stress, thereby extending the service life of rubber products.[1] It is particularly effective in natural rubber (NR), styrene-butadiene rubber (SBR), nitrile rubber (NBR), and chloroprene rubber (CR).[2] The antioxidant action of **Bis(4-octylphenyl)amine** stems from its ability to act as a free radical scavenger, interrupting the auto-oxidation chain reactions that lead to the deterioration of the polymer's mechanical properties.[3]

Applications

Bis(4-octylphenyl)amine is incorporated into a wide array of rubber products, including:

- Tires and inner tubes

- Industrial hoses and belts
- Cables and wire insulation
- Seals and gaskets
- Footwear
- Adhesives and lubricants[2]

Mechanism of Action: Free Radical Scavenging

The degradation of rubber, particularly unsaturated elastomers like natural rubber, is primarily a free-radical chain reaction initiated by heat, oxygen, and ozone. This process leads to chain scission and cross-linking, resulting in the loss of desirable physical properties such as elasticity and strength.

Bis(4-octylphenyl)amine functions as a chain-breaking antioxidant. The secondary amine group (-NH-) in its structure can donate a hydrogen atom to reactive peroxy radicals (ROO•), neutralizing them and preventing them from abstracting hydrogen from the rubber polymer chain. The resulting antioxidant radical is stabilized by resonance and is less reactive, thus terminating the degradation cycle.

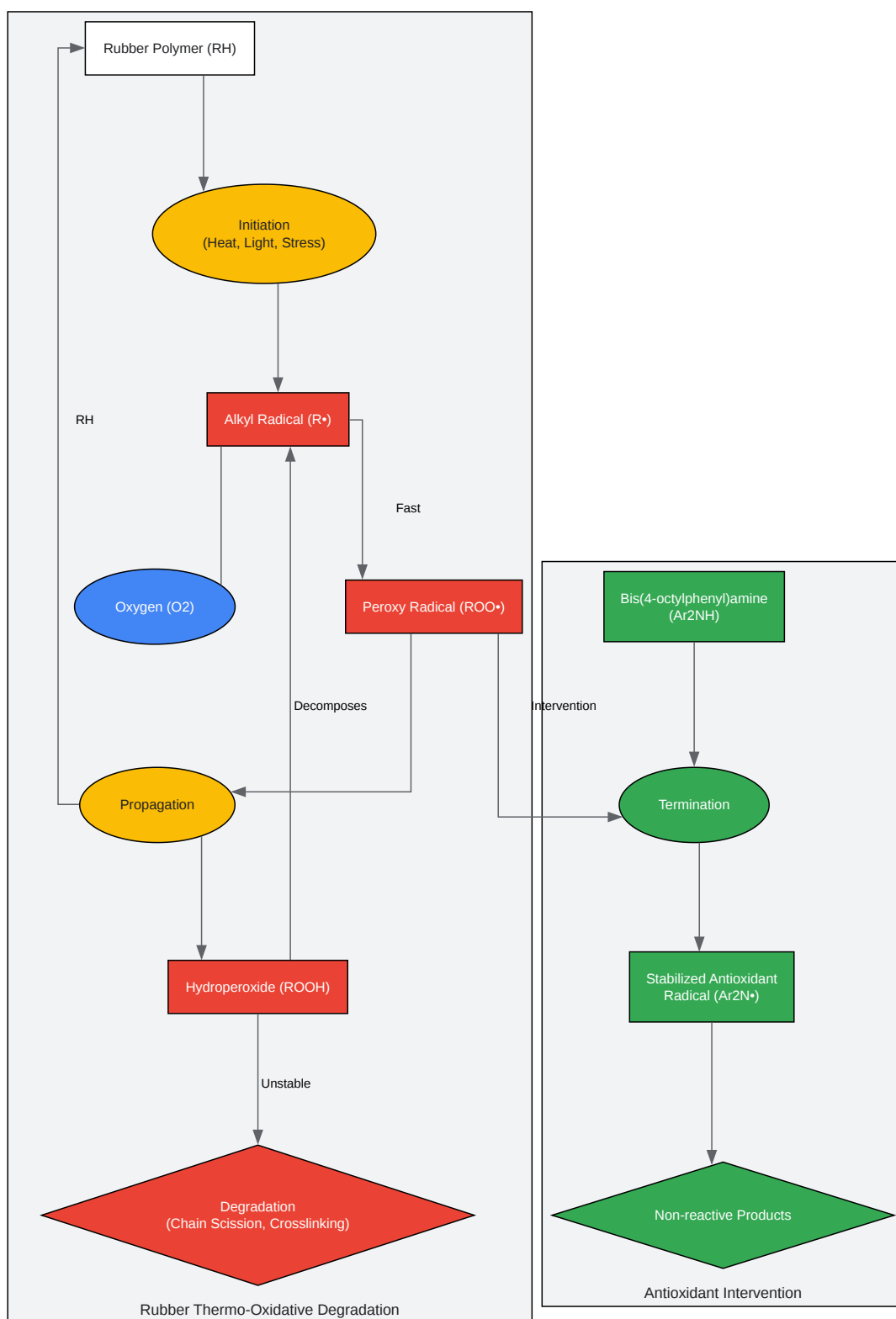


Figure 1: Antioxidant Intervention in Rubber Degradation

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Caption: Antioxidant Intervention in Rubber Degradation.

Data Presentation: Performance in Natural Rubber

The following table summarizes representative data on the effect of **Bis(4-octylphenyl)amine** on the mechanical properties of a typical natural rubber (NR) formulation, before and after accelerated thermal aging.

Property	Test Method	Unaged - Control (No Antioxidant)	Unaged - With 2 phr* ODPA	Aged** - Control (No Antioxidant)	Aged** - With 2 phr* ODPA
Tensile Strength (MPa)	ASTM D412	22.5	23.0	12.8	19.5
Elongation at Break (%)	ASTM D412	650	660	380	580
Hardness (Shore A)	ASTM D2240	60	61	72	65
Plasticity Retention Index (%)	ASTM D3194	45	85	N/A	N/A

*phr: parts per hundred rubber **Aged for 72 hours at 100°C in a hot air oven (as per ASTM D573)

Note: The data presented in this table is illustrative and representative of the expected performance. Actual results will vary depending on the specific rubber formulation and processing conditions.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the effectiveness of **Bis(4-octylphenyl)amine** in rubber stabilization.

Rubber Compounding and Vulcanization

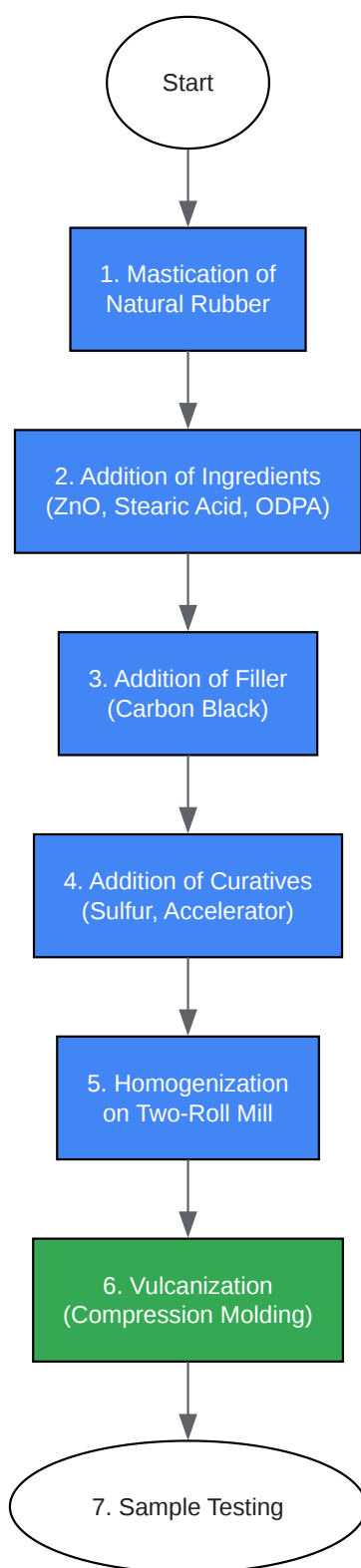


Figure 2: Rubber Compounding and Vulcanization Workflow

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Caption: Rubber Compounding and Vulcanization Workflow.

Objective: To prepare vulcanized rubber sheets with and without **Bis(4-octylphenyl)amine** for subsequent testing.

Equipment:

- Two-roll mill
- Internal mixer (optional)
- Compression molding press
- Analytical balance

Materials:

- Natural Rubber (SMR 20 or equivalent)
- Zinc Oxide (5 phr)
- Stearic Acid (2 phr)
- **Bis(4-octylphenyl)amine** (2 phr for the test compound)
- N330 Carbon Black (50 phr)
- Sulfur (2.5 phr)
- N-tert-butyl-2-benzothiazolesulfenamide (TBBS) (0.7 phr)

Procedure:

- Mastication: Masticate the natural rubber on a two-roll mill until a cohesive band is formed.
- Incorporation of Ingredients:
 - Add zinc oxide and stearic acid and mix until fully dispersed.
 - For the test compound, add **Bis(4-octylphenyl)amine** and ensure thorough mixing.

- **Filler Addition:** Gradually add the carbon black, making cuts and folding the rubber to ensure uniform dispersion.
- **Curative Addition:** Add the sulfur and TBBS accelerator at a lower mill temperature to prevent scorching.
- **Homogenization:** Continue mixing until all ingredients are homogeneously dispersed.
- **Sheeting Out:** Sheet out the compounded rubber to the desired thickness for molding.
- **Vulcanization:** Compression mold the rubber sheets at a specified temperature and time (e.g., 150°C for 20 minutes) to achieve optimal cure.
- **Conditioning:** Allow the vulcanized sheets to condition at room temperature for at least 24 hours before testing.

Accelerated Thermal Aging

Objective: To simulate the long-term effects of heat on the rubber samples.

Standard: Based on ASTM D573 - Standard Test Method for Rubber—Deterioration in an Air Oven.^[4]

Equipment:

- Forced-circulation hot air oven

Procedure:

- Prepare dumbbell-shaped test specimens from the vulcanized rubber sheets as per ASTM D412.^[5]
- Suspend the specimens in the hot air oven, ensuring they are not in contact with each other.
- Set the oven temperature to the desired aging temperature (e.g., 100°C).
- Age the specimens for a specified duration (e.g., 72 hours).

- After the aging period, remove the specimens from the oven and allow them to cool to room temperature for at least 24 hours before testing.

Evaluation of Mechanical Properties

Objective: To measure the tensile strength and elongation at break of the rubber samples before and after aging.

Standard: Based on ASTM D412 - Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension.[5]

Equipment:

- Tensile testing machine with a suitable load cell and grips.
- Extensometer (optional, for precise strain measurement).

Procedure:

- Use dumbbell-shaped test specimens.
- Measure the thickness and width of the narrow section of each specimen.
- Mount the specimen in the grips of the tensile testing machine.
- Apply a tensile load at a constant rate of crosshead displacement (e.g., 500 mm/min) until the specimen ruptures.
- Record the maximum force applied (for tensile strength calculation) and the elongation at the point of rupture.
- Calculate the tensile strength and elongation at break.

Plasticity Retention Index (PRI)

Objective: To assess the resistance of raw natural rubber to thermal oxidation.

Standard: Based on ASTM D3194 - Standard Test Method for Rubber from Natural Sources—Plasticity Retention Index (PRI).[3]

Equipment:

- Parallel plate plastometer
- Aging oven

Procedure:

- Prepare two test portions from the raw rubber sample.
- Measure the initial plasticity (P_0) of the first test portion using the parallel plate plastometer.
- Age the second test portion in an oven at 140°C for 30 minutes.
- After aging, allow the sample to cool and measure its aged plasticity (P_{30}).
- Calculate the PRI as follows: $PRI = (P_{30} / P_0) \times 100$

Logical Relationships in Antioxidant Evaluation

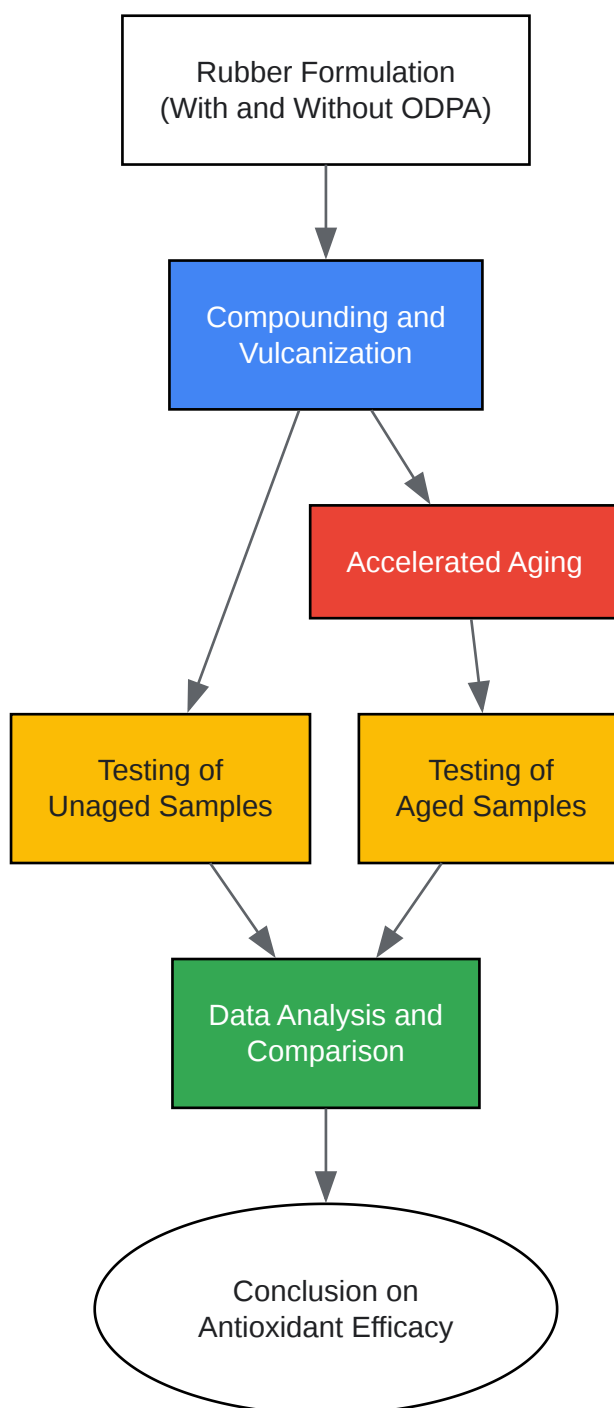


Figure 3: Logical Flow for Antioxidant Performance Evaluation

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Caption: Logical Flow for Antioxidant Performance Evaluation.

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References

- 1. innospk.com [innospk.com]
- 2. performanceadditives.us [performanceadditives.us]
- 3. Antioxidant in Rubber Compounding: Benefits and Applications [chembroad.com]
- 4. 4,4'-Dioctyldiphenylamine | C₂₈H₄₃N | CID 7569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. The Catalytic Mechanism of Diarylamine Radical-Trapping Antioxidants [ouci.dntb.gov.ua]
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